

"Diethylene glycol monobutyl ether acetate" fundamental properties

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Compound of Interest

Compound Name: *Diethylene glycol monobutyl ether acetate*

Cat. No.: *B1668119*

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An In-depth Technical Guide to the Fundamental Properties of **Diethylene Glycol Monobutyl Ether Acetate**

Introduction and Identification

Diethylene glycol monobutyl ether acetate (CAS No. 124-17-4), commonly referred to as DB Acetate or Butyl CARBITOL™ Acetate, is a high-performance glycol ether ester.^[1] It is a colorless liquid characterized by a faint, mild, and pleasant ester-like odor.^[2] This compound is a high-boiling, slow-evaporating solvent, a characteristic that defines its utility in a multitude of industrial applications. Its unique chemical structure, featuring both ether and ester functional groups, imparts a versatile solvency for a wide range of substances, including numerous natural and synthetic resins, waxes, fats, and oils.

Chemically, it is identified as 2-(2-butoxyethoxy)ethyl acetate.^{[3][4]} Its structure and molecular formula are fundamental to its physical and chemical behavior.

- Chemical Formula: $C_{10}H_{20}O_4$ ^[2]
- Molecular Weight: 204.26 g/mol ^{[3][5]}
- Synonyms: Butyl di glycol acetate (BDGA), 2-(2-Butoxyethoxy)ethanol acetate, Butyl Carbitol Acetate, Diglycol monobutyl ether acetate.^{[2][4]}

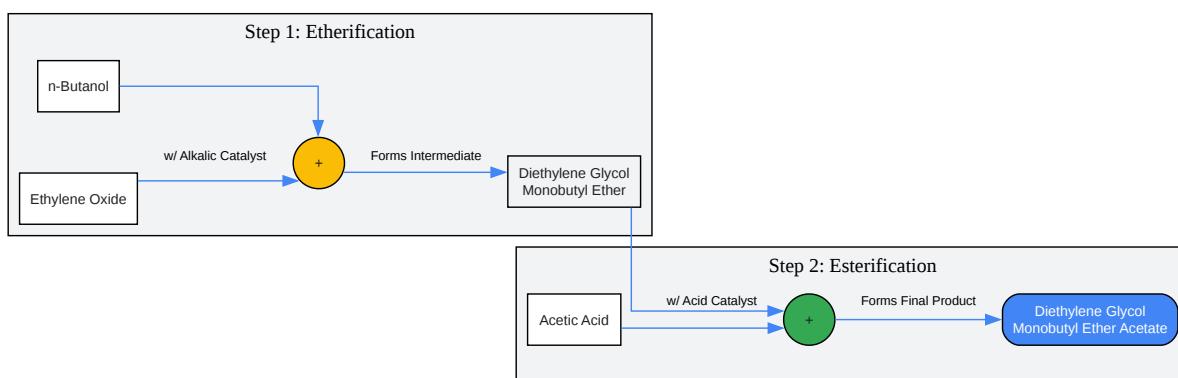
Chemical Structure and Synthesis

The molecular structure of **Diethylene glycol monobutyl ether acetate** is key to its properties, combining the characteristics of an ether and an ester.

Synthesis Pathway

The industrial production of **Diethylene glycol monobutyl ether acetate** is typically a two-step process.

- Etherification: The process begins with the reaction of ethylene oxide with anhydrous n-butyl alcohol (n-butanol), often in the presence of an alkalic catalyst. This reaction forms the intermediate, diethylene glycol butyl ether.
- Esterification: The resulting ether is then reacted with acetic acid. This esterification step, which produces the final **Diethylene glycol monobutyl ether acetate** and water, is typically conducted in the presence of an acid catalyst.^[6] To drive the reaction to completion, an azeotropic agent like butyl acetate or dibutyl ether may be used to remove the water byproduct.^[6]



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Simplified synthesis pathway of **Diethylene Glycol Monobutyl Ether Acetate**.

Physicochemical Properties

The physical and chemical properties of a solvent are paramount to its suitability for specific applications. **Diethylene glycol monobutyl ether acetate** is valued for its low volatility, high boiling point, and excellent solvency.

Property	Value	Units	Source(s)
Molecular Formula	C ₁₀ H ₂₀ O ₄	-	[2]
Molecular Weight	204.26	g/mol	[3][5]
Appearance	Colorless, clear liquid	-	[2]
Odor	Mild, faint, ester-like	-	[3]
Boiling Point	245 - 247	°C	[5][7]
Melting Point	-32	°C	[7]
Density	0.977 - 0.985	g/mL at 20°C	[2][5]
Vapor Pressure	5.3	Pa at 20°C	[7][8]
Vapor Density	7.0	(Air = 1)	[3][7]
Flash Point (Closed Cup)	102 - 105	°C	[5][7]
Flash Point (Open Cup)	116	°C	[3]
Autoignition Temperature	290	°C	[7][9]
Explosive Limits	0.6 - 10.7	vol% in air	[7][10]
Solubility in Water	6.5 g/100mL (Slightly Soluble)	at 20°C	[7]
Solubility in Organics	Miscible with most organic solvents	-	[3]
n-Octanol/Water Partition Coefficient (log Pow)	1.7 - 2.9	-	[8][10]
Viscosity	3.2 - 3.6	mPa·s (cP) at 20-25°C	[10][11]

Safety and Toxicology

Understanding the safety profile of **Diethylene glycol monobutyl ether acetate** is crucial for proper handling, storage, and risk assessment in research and industrial settings.

Hazard Classification

The substance is classified based on the Globally Harmonized System (GHS).

Hazard Class	GHS Category	Hazard Statement	Pictogram	Source(s)
Serious Eye Damage/Irritation	Category 2 / 2B	H319 / H320: Causes serious eye irritation.	GHS07 (Exclamation Mark)	[5][8][12]
Hazardous to the Aquatic Environment (Acute)	Category 3	H402: Harmful to aquatic life.	None	[8][13]

Toxicological Profile

- Eye and Skin Irritation: The substance is mildly irritating to the eyes and skin.[7] Direct contact can cause redness.[8] Prolonged or repeated skin contact may lead to defatting, which can cause dryness or cracking.[7]
- Inhalation: Prolonged breathing of vapor may cause irritation.[14] Due to its low vapor pressure, a harmful concentration in the air is not readily reached at 20°C.[7]
- Ingestion: It has low acute toxicity if swallowed.[15] Ingestion of large amounts may cause nausea.[14] The oral LD50 in guinea pigs is 2.34 g/kg.[14]
- Chronic Effects: Animal studies involving repeated contact have noted potential kidney damage.[14]
- Special Hazards: The substance can presumably form explosive peroxides and should be checked for peroxides prior to distillation.[7] It also reacts with strong oxidants.[7]

Handling and Storage Recommendations

- Personal Protective Equipment (PPE): Safety spectacles or a face shield, protective gloves, and a multi-purpose combination respirator cartridge (for prolonged vapor exposure) are recommended.[5][14]
- Storage: Store in a well-ventilated area, separated from strong oxidants.[7] The storage class is 10 for combustible liquids.[5]
- Spills: In case of a spill, collect the leaking liquid in sealable containers and absorb the remainder with sand or an inert absorbent.[7] Do not allow the chemical to enter the environment.[7]

Industrial and Research Applications

The unique balance of volatility, solvency, and water solubility makes **Diethylene glycol monobutyl ether acetate** a versatile and valuable compound in various fields.

- Paints and Coatings: It is a major component in the coatings industry, where it acts as a high-boiling, slow-evaporating solvent and leveling agent. It is particularly crucial as a coalescing agent in latex paints, including low-pH and water-based industrial coatings, improving film formation and durability.[1][16] Its properties are highly valued in high-grade paints for automotive, aerospace, and appliance applications.[1][13]
- Printing Inks: Its slow evaporation rate makes it an excellent solvent for specialty printing inks, especially for screen printing and ballpoint pen pastes.[16][17]
- Cleaning Fluids: It serves as an effective solvent in formulations for industrial and household cleaning fluids.[18] It is also marketed as a cleaning agent for the electronics industry, where it can safely remove contaminants like flux residues.[1]
- Other Applications: It is used as a solvent for dyes in wood stains and furniture polishes, as a plasticizer, and as a selective solvent in the chemical processing industry for separating alcohols and ketones.[16][17]

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